

5-(2-Chlorophenyl)-5-oxovaleronitrile: Laboratory Disposal & Handling Guide

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Compound of Interest

Compound Name: 5-(2-Chlorophenyl)-5-oxovaleronitrile

CAS No.: 898767-76-5

Cat. No.: B1324226

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Executive Summary & Operational Logic

5-(2-Chlorophenyl)-5-oxovaleronitrile (CAS: 898767-76-5) is a functionalized organic intermediate often utilized in the synthesis of pharmaceutical agents (e.g., Urapidil analogs). Its disposal presents a dual-hazard profile:

- **Nitrile Moiety (-CN):** Potential for hydrogen cyanide (HCN) evolution if subjected to strong acidic conditions or hydrolysis.
- **Aryl Chloride (-Cl):** Classifies the waste as a Halogenated Organic. This strictly prohibits disposal in standard organic solvent streams, as improper incineration of chlorinated aromatics can generate dioxins and furans.

Core Directive: This compound must be segregated into Solid/Liquid Halogenated Waste streams and destroyed via high-temperature incineration equipped with acid gas scrubbing.

Chemical Profile & Hazard Identification

Use this table to verify the substance identity before initiating disposal protocols.

Parameter	Data	Operational Implication
Chemical Name	5-(2-Chlorophenyl)-5-oxovaleronitrile	Primary identifier for waste manifests.
CAS Number	898767-76-5	Use for SDS verification.
Formula	C ₁₁ H ₁₀ ClNO	High carbon content; combustible.
Physical State	Solid (Powder/Crystalline)	Requires particulate control (N95/P100) during handling.
Key Functional Groups	Nitrile, Ketone, Aryl Chloride	Incompatible with: Strong acids, strong oxidizers, reducing agents.[1]
Primary Hazards	Irritant (Skin/Eye), Acute Toxicity (Oral)	Full PPE (Nitrile gloves, lab coat, goggles) required.
Waste Code (RCRA)	D001 (Ignitable - if in solvent), D003 (Reactive - potential), or Listed	Default to Halogenated Organic for incineration profiling.

Pre-Disposal Stabilization: The Self-Validating Protocol

Trustworthiness is built on verification. Do not assume waste stability; test it.

Step 1: pH Verification (The "Acid Lock")

Why: Nitriles can hydrolyze to carboxylic acids and ammonia, or in the presence of strong acids, release toxic gases.

- Protocol: Before containerizing, moisten a pH strip with distilled water and touch it to the waste (or test the aqueous phase if in solution).
- Validation: The pH must be Neutral (6-8) or slightly Basic (8-10).

- Action: If acidic ($\text{pH} < 5$), neutralize carefully with dilute Sodium Bicarbonate (NaHCO_3) before adding to the waste container.

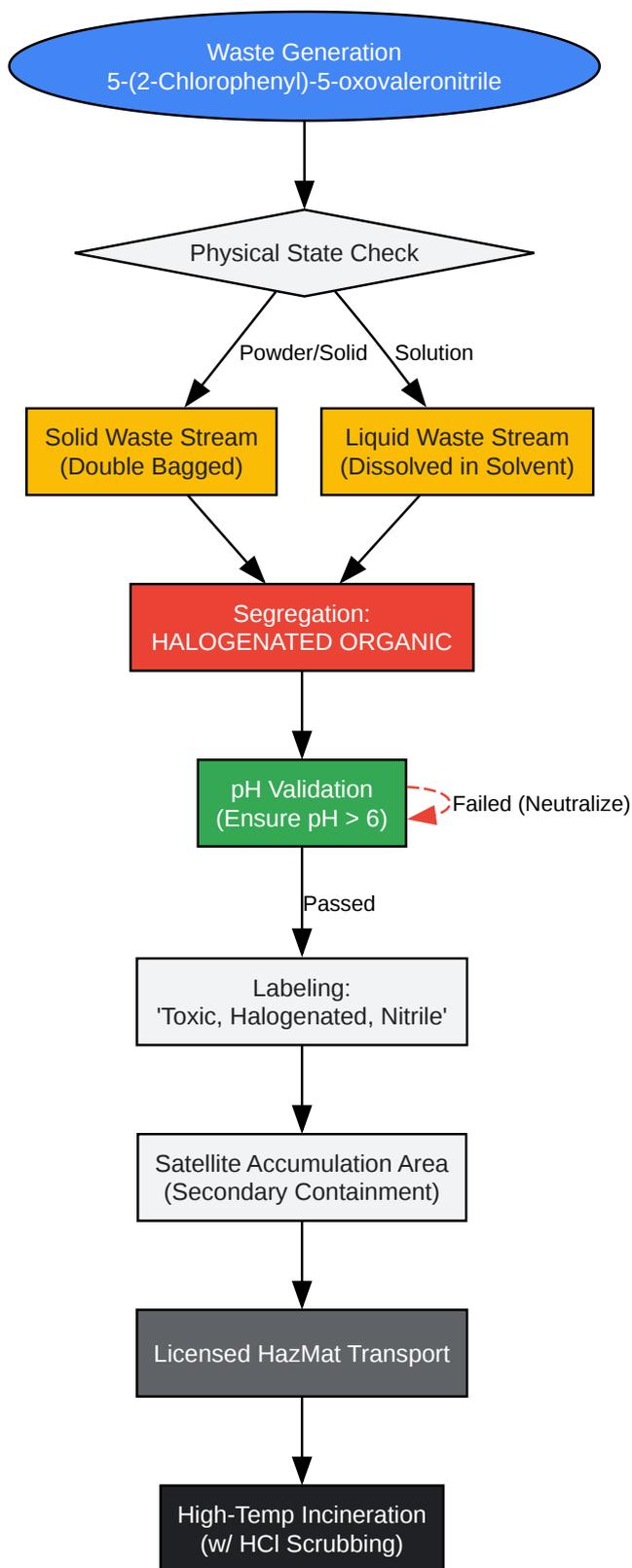
Step 2: Segregation (The "Halogen Trap")

Why: Chlorinated compounds require specific incineration temperatures ($>1100^\circ\text{C}$) and residence times to break the C-Cl bond and scrub the resulting HCl gas. Mixing this with non-halogenated solvents (e.g., acetone, ethanol) dilutes the chlorine content but complicates the recycling/disposal process for the facility.

- Protocol: Segregate strictly into containers labeled "HALOGENATED ORGANIC WASTE."
- Prohibition: Do NOT mix with oxidizers (e.g., Nitric Acid) or alkali metals.

Disposal Workflow

The following diagram illustrates the chain of custody from the benchtop to final destruction. Note the critical decision nodes regarding physical state and halogen content.



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Figure 1: Cradle-to-Grave disposal pathway ensuring regulatory compliance and thermal destruction of the chlorinated moiety.

Emergency Spill Response

Immediate actions to take in the event of benchtop contamination.

- Evacuate & Ventilate: If dust is airborne, clear the immediate area. Nitriles can be respiratory irritants [1].[2][3][4]
- PPE Upgrade: Don double nitrile gloves, safety goggles, and a P100 particulate respirator.
- Dry Spill (Powder):
 - Do NOT sweep vigorously (creates dust).
 - Cover spill with a wet paper towel to dampen.
 - Scoop material into a wide-mouth jar.
 - Wipe surface with 10% bleach solution (oxidizes traces), followed by water.
- Wet Spill (Solution):
 - Absorb with vermiculite or sand.
 - Do NOT use sawdust (combustible).
 - Place saturated absorbent into the Halogenated Waste container.

Regulatory & Compliance Context

This protocol aligns with US EPA RCRA (Resource Conservation and Recovery Act) standards.

- Generator Status: The waste must be counted toward your monthly hazardous waste generation totals.
- Incineration Standard: Because of the chlorine atom, this waste falls under regulations requiring incinerators to achieve 99.99% destruction and removal efficiency (DRE) for

principal organic hazardous constituents (POHCs) [2]. The facility must have scrubbers to neutralize the hydrochloric acid (HCl) produced during combustion.

Why not drain disposal?

Disposal into the sewer system is strictly prohibited.[5]

- Aquatic Toxicity: Chlorinated aromatics are persistent and toxic to aquatic life.
- Hydrolysis Risk: Sewer lines often contain varying pH levels; acidic drain lines could trigger the release of toxic byproducts from the nitrile group.

References

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- U.S. Environmental Protection Agency (EPA).Hazardous Waste Combustion: Incinerators and Boilers. Retrieved from [[Link](#)]

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